

Application Notes and Protocols for Antimicrobial Activity Testing of Euchrestaflavanone A

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Compound of Interest

Compound Name: *Euchrestaflavanone A*

CAS No.: 80510-05-0

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for assessing the antimicrobial properties of **Euchrestaflavanone A**, a flavanone found in plants such as *Sophora flavescens*. While specific quantitative data for **Euchrestaflavanone A** is not extensively available in the public domain, this document outlines standardized methods used for evaluating the antimicrobial activity of related flavonoids isolated from the same source. These protocols can be readily adapted for the systematic investigation of **Euchrestaflavanone A**.

Overview of Antimicrobial Activity of Related Flavonoids

Flavonoids isolated from *Sophora flavescens*, such as sophoraflavanone G and kurarinone, have demonstrated significant antimicrobial activity against a range of pathogenic bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).^{[1][2]} This suggests that

Euchrestaflavanone A may also possess valuable antimicrobial properties worth investigating. The primary methods to quantify this activity are the determination of the Minimum Inhibitory Concentration (MIC) and the Minimum Bactericidal Concentration (MBC).

Quantitative Data Summary of Related Flavonoids from *Sophora flavescens*

The following table summarizes the reported antimicrobial activities of flavonoids structurally related to **Euchrestaflavanone A**, isolated from *Sophora flavescens*. This data provides a benchmark for expected efficacy.

Compound	Microorganism	MIC (µg/mL)	MBC (µg/mL)	Reference
Sophoraflavanone G	Methicillin-Resistant Staphylococcus aureus (MRSA) (10 clinical isolates)	0.5 - 8	Not Reported	[1]
Sophoraflavanone G	MRSA (USA300)	3.9	Not Reported	[2]
Sophoraflavanone G	Methicillin-Susceptible Staphylococcus aureus (MSSA) ATCC 25923	3.9	Not Reported	[2]
Sophoraflavanone G	Methicillin-Susceptible Staphylococcus aureus (MSSA) ATCC 29213	3.9	Not Reported	[2]
Kurarinone	MRSA (USA300)	7.8	Not Reported	[2]
Kurarinone	MSSA ATCC 25923	3.9	Not Reported	[2]
Kurarinone	MSSA ATCC 29213	7.8	Not Reported	[2]
Ethyl acetate extract	Oxacillin-Resistant S. aureus 287	25	40	[3]

Experimental Protocols

The following are detailed protocols for the most common assays used to evaluate the antimicrobial activity of natural products like **Euchrestaflavanone A**.

Determination of Minimum Inhibitory Concentration (MIC) via Broth Microdilution

This method determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.[4]

Materials:

- **Euchrestaflavanone A** stock solution (e.g., in DMSO)
- 96-well microtiter plates
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria)
- Bacterial or fungal inoculum standardized to 0.5 McFarland turbidity (approximately 1×10^8 CFU/mL), then diluted to a final concentration of 5×10^5 CFU/mL in the wells.
- Positive control (standard antibiotic)
- Negative control (medium with solvent)
- Growth control (medium with inoculum)

Procedure:

- Dispense 100 μ L of sterile broth into each well of a 96-well plate.
- Add 100 μ L of the **Euchrestaflavanone A** stock solution to the first well of a row and mix.
- Perform a two-fold serial dilution by transferring 100 μ L from the first well to the second, and so on, down the row. Discard 100 μ L from the last well.
- Inoculate each well (except the negative control) with 10 μ L of the standardized microbial suspension.
- Set up control wells:
 - Growth Control: 100 μ L broth + 10 μ L inoculum.

- Solvent Control: 100 μ L broth + 10 μ L of the solvent used to dissolve **Euchrestaflavanone A** + 10 μ L inoculum.
- Positive Control: Set up a serial dilution of a standard antibiotic.
- Sterility Control: 110 μ L of uninoculated broth.
- Incubate the plates at the appropriate temperature and duration for the test organism (e.g., 37°C for 18-24 hours for most bacteria).
- The MIC is the lowest concentration of **Euchrestaflavanone A** that completely inhibits visible growth of the microorganism.

Determination of Minimum Bactericidal Concentration (MBC)

This assay determines the lowest concentration of an antimicrobial agent required to kill a particular bacterium.

Procedure:

- Following the MIC determination, take a 10 μ L aliquot from each well that shows no visible growth.
- Spot-plate the aliquot onto an appropriate agar medium (e.g., Mueller-Hinton Agar).
- Incubate the agar plates at the appropriate temperature and duration.
- The MBC is the lowest concentration that results in no growth (or a 99.9% reduction in CFU/mL compared to the initial inoculum).

Time-Kill Kinetic Assay

This assay provides information on the rate at which an antimicrobial agent kills a microorganism over time.[3]

Procedure:

- Prepare flasks containing broth with **Euchrestaflavanone A** at different concentrations (e.g., 0.5x MIC, 1x MIC, 2x MIC, and 4x MIC).
- Include a growth control flask without the compound.
- Inoculate all flasks with the test microorganism to a final concentration of approximately 5×10^5 CFU/mL.
- Incubate the flasks under appropriate conditions with shaking.
- At predetermined time points (e.g., 0, 2, 4, 6, 8, 12, and 24 hours), withdraw an aliquot from each flask.
- Perform serial dilutions of the aliquots and plate them onto agar to determine the viable cell count (CFU/mL).
- Plot the \log_{10} CFU/mL versus time for each concentration to generate time-kill curves.

Checkerboard Assay for Synergy Testing

This assay is used to evaluate the interaction between two antimicrobial agents (e.g., **Euchrestaflavanone A** and a conventional antibiotic).^[1]

Procedure:

- In a 96-well plate, prepare serial dilutions of **Euchrestaflavanone A** horizontally and a second antimicrobial agent vertically.
- This creates a matrix of wells with various concentration combinations of the two agents.
- Inoculate the wells with the standardized microbial suspension.
- Include appropriate controls for each agent alone.
- After incubation, determine the MIC for each combination.
- Calculate the Fractional Inhibitory Concentration Index (FICI) for each combination that inhibits growth:

- $FICI = (\text{MIC of drug A in combination} / \text{MIC of drug A alone}) + (\text{MIC of drug B in combination} / \text{MIC of drug B alone})$
- Interpret the FICI value:
 - ≤ 0.5 : Synergy

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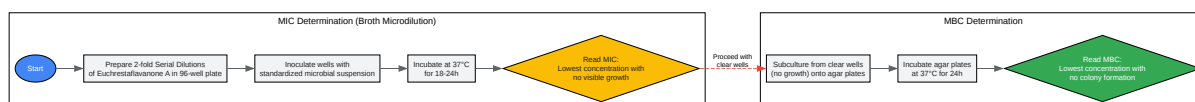
- 0.5 to 4: Indifference

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- 4: Antagonism

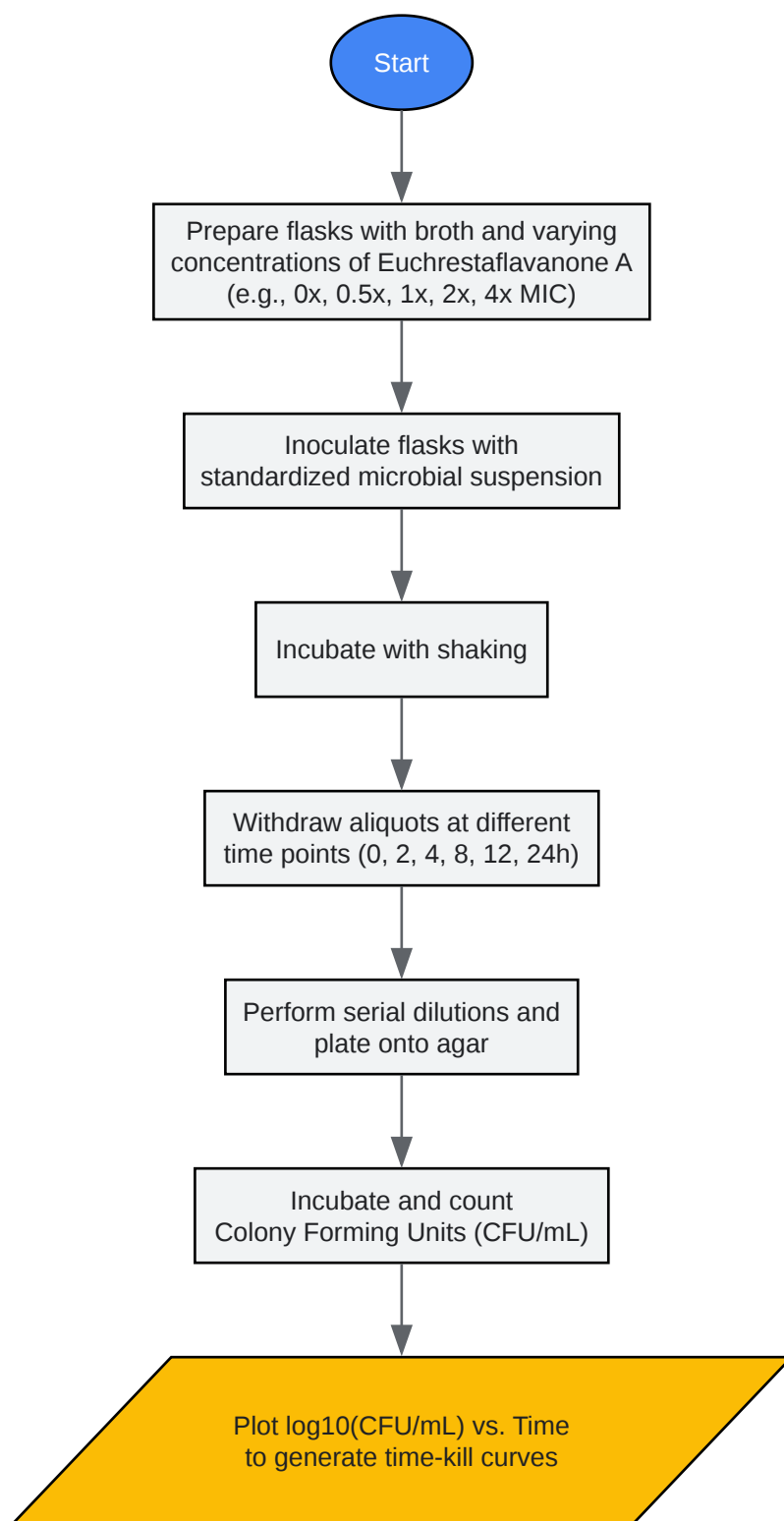
Visualizations

The following diagrams illustrate the workflows for the described experimental protocols.



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Caption: Workflow for MIC and MBC Determination.



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Caption: Workflow for Time-Kill Kinetic Assay.



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Caption: Workflow for Checkerboard Synergy Assay.

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References

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